D-2-Cyanophenylalanine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*D-2-Cyanophenylalanine*
CAS No.:	*263396-41-4*
Cat. No.:	*B556777*

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An In-depth Technical Guide on the Non-Natural Amino Acid **D-2-Cyanophenylalanine**

D-2-Cyanophenylalanine is a non-natural amino acid that has garnered significant interest in the fields of biochemistry, molecular biology, and drug discovery. Its unique structural features, particularly the presence of a cyano group on the phenyl ring and its D-configuration, make it a valuable tool for peptide and protein engineering, as well as for developing novel therapeutics. This guide provides a comprehensive overview of **D-2-Cyanophenylalanine**, including its properties, synthesis, and applications, with a focus on quantitative data and detailed experimental protocols.

Physicochemical and Spectroscopic Properties

D-2-Cyanophenylalanine is a white solid or powder with the chemical formula $C_{10}H_{10}N_2O_2$.[1] Its incorporation into peptides can enhance their stability against enzymatic degradation, a crucial attribute for peptide-based drugs.[2] The cyano group serves as a unique spectroscopic probe, allowing for the investigation of protein structure and dynamics using fluorescence and infrared (IR) spectroscopy.

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While specific photophysical data for the D-2-ortho isomer is not readily available in the literature, the properties of the closely related p-cyanophenylalanine (p-CN-Phe) provide a valuable reference. The fluorescence of cyanophenylalanine is highly sensitive to the local environment, making it an excellent probe for monitoring changes in protein conformation, binding events, and membrane interactions.[3][4]

Table 1: General Properties of **D-2-Cyanophenylalanine**

Property	Value	Reference
CAS Number	263396-41-4	[1]
Molecular Formula	$C_{10}H_{10}N_2O_2$	[5]
Appearance	White solid or powder	[1]

Table 2: Photophysical Properties of p-Cyanophenylalanine (p-CN-Phe) in Various Solvents

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Solvent	Kamlet-Taft α	Quantum Yield (Φ)	Fluorescence Lifetime (τ) (ns)
Water	1.17	0.14	7.0
Methanol	0.98	0.12	7.8
Ethanol	0.86	0.11	7.9
1-Propanol	0.84	0.10	8.0
2-Propanol	0.78	0.10	7.8
1-Butanol	0.84	0.09	7.9
Acetonitrile	0.19	0.04	5.3
Tetrahydrofuran	0.00	0.03	5.0
Formamide	0.71	0.09	6.3
1,2-Propane diol	0.78	0.11	7.0

Data adapted from "Photophysics of a Fluorescent Non-natural Amino Acid: p-Cyanophenylalanine". [6] The Kamlet-Taft α parameter is a measure of the solvent's hydrogen-bond donating ability.

Table 3: Molar Extinction Coefficient of p-Cyanophenylalanine

Wavelength (nm)	Molar Extinction Coefficient (ε) ($M^{-1}cm^{-1}$)	Reference
280	850	[3][7]

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Synthesis of **D-2-Cyanophenylalanine**

The enantioselective synthesis of D-amino acids like **D-2-Cyanophenylalanine** can be achieved through various methods, with enzymatic synthesis being a prominent approach due to its high selectivity and mild reaction conditions.

Conceptual Workflow for Enzymatic Synthesis

A general strategy for producing D-amino acids involves a chemoenzymatic cascade process. This can involve the use of enzymes like Phenylalanine Ammonia Lyases (PALs) coupled with a deracemization process. The deracemization can be achieved through stereoselective oxidation of the L-enantiomer by an L-amino acid deaminase (LAAD), followed by a non-selective reduction back to the racemic mixture, leading to an enrichment of the D-enantiomer. [8]

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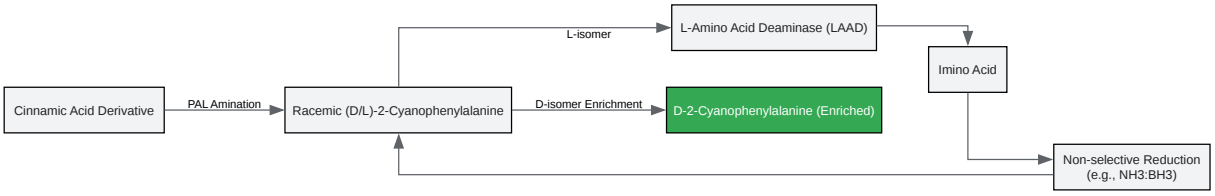

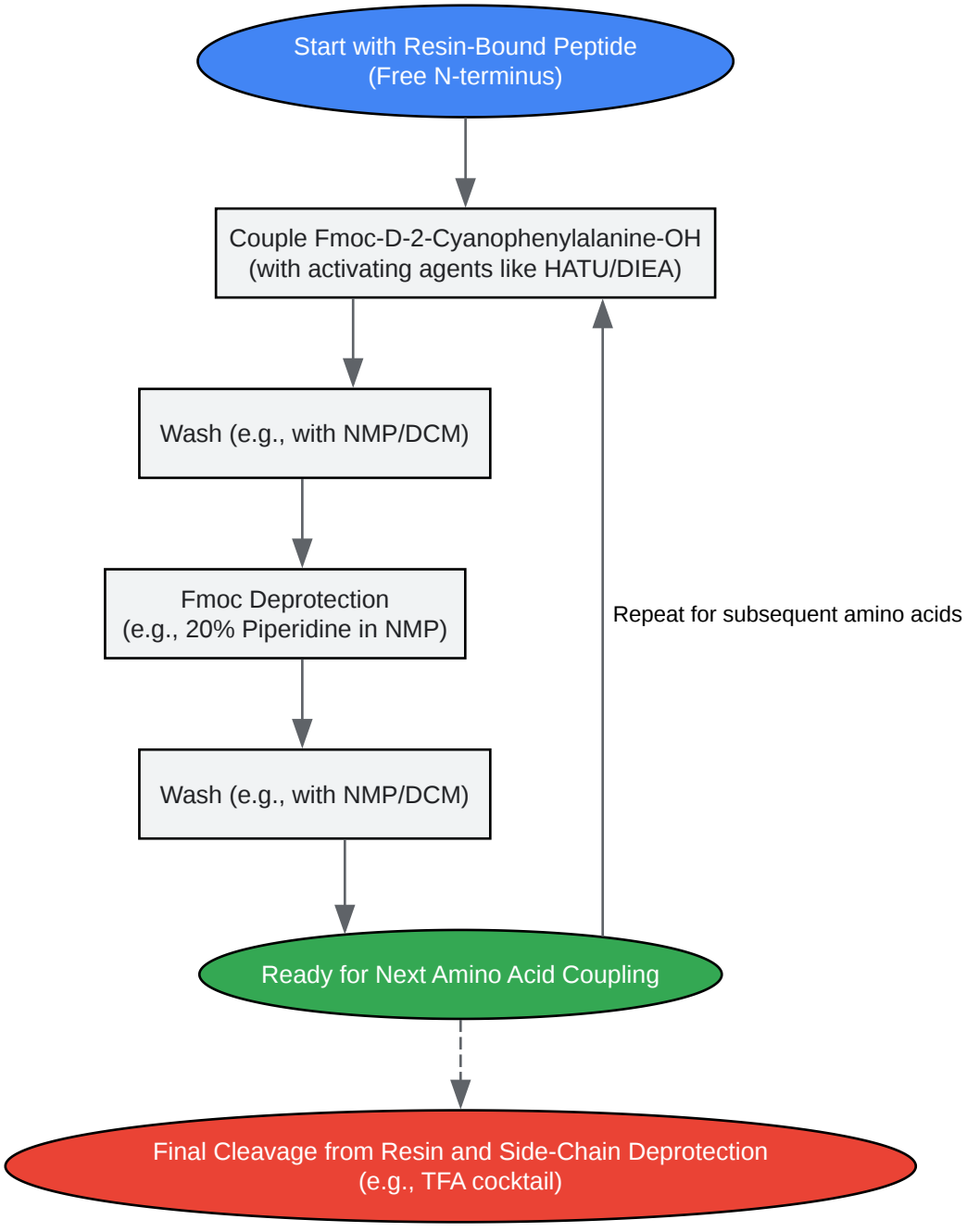

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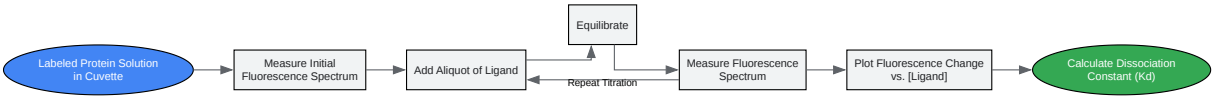

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